A Comparative Guide to the Validation of Two-Gap Superconductivity in FeSe Crystals

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Compound of Interest	
Compound Name:	Iron selenide
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Iron selenide (FeSe) stands out among iron-based superconductors due to its simple crystal structure and the dramatic enhancement of its superconducting transition temperature (Tc) under pressure or when grown as a monolayer film.[1] A central topic of investigation has been the structure of its superconducting gap, with a significant body of evidence pointing towards the existence of two distinct energy gaps. This guide provides a comparative overview of the key experimental techniques used to validate two-gap superconductivity in FeSe crystals, presenting supporting data and methodologies for a scientific audience.

Experimental Probes and Supporting Data

Multiple experimental techniques have been employed to probe the superconducting state of FeSe, each providing unique insights into the gap structure. The collective results from these methods build a compelling case for a two-gap scenario.

Specific heat measurements are a powerful thermodynamic probe of the superconducting state. The electronic contribution to the specific heat in the superconducting state provides direct information about the density of quasiparticle excitations, which is intimately related to the superconducting gap structure.

Experimental Protocol: The specific heat of high-quality FeSe single crystals is measured as a function of temperature, both in the absence and presence of an external magnetic field. The electronic specific heat (Cel) is extracted by subtracting the phonon contribution, which is typically determined from measurements at temperatures well above Tc. The temperature dependence of Cel is then fitted to theoretical models. For a two-gap superconductor, the

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electronic specific heat is modeled as the sum of contributions from two distinct gaps. The magnetic field dependence of the residual electronic specific heat coefficient at low temperatures ($\gamma(H)$) also provides crucial information about the gap anisotropy.[2][3]

Key Findings: Studies consistently show that the temperature dependence of the electronic specific heat in FeSe cannot be adequately described by a single-gap BCS model.[4] Instead, a two-gap model provides an excellent fit to the experimental data.[2][4][5] For instance, some analyses have identified the coexistence of an isotropic s-wave gap and a strongly anisotropic extended s-wave gap.[3][4] The presence of a kink in the magnetic-field dependence of the electronic specific heat coefficient further supports the two-gap nature of FeSe.[2]

Quantitative Data from Specific Heat Measurements:

Study Reference	T_c (K)	Gap 1 (meV)	Gap 2 (meV)	Anisotropy
Sadakov et al. (2018)[6]	8.45	$\Delta_1 = 1.65$	$\Delta_{2,max} = 0.75$	Isotropic (Gap 1), Anisotropic (Gap 2)
Jiao et al. (2017) [1]	~8	-	-	Significant anisotropy with deep minima
Lin et al. (2017) [2]	~8.8	-	-	Supported by two-gap model fit

Low-temperature thermal conductivity measurements are highly sensitive to the presence of low-energy quasiparticle excitations. In a superconductor, heat is carried by both phonons and electrons (quasiparticles). By measuring the thermal conductivity as the temperature approaches absolute zero, one can determine if there are any nodes (zeros) in the superconducting gap.

Experimental Protocol: The thermal conductivity (κ) of FeSe single crystals is measured at very low temperatures (down to the mK range) and in various magnetic fields. The electronic contribution to the thermal conductivity is analyzed, particularly the residual linear term (κ_0/T) as $T \to 0$. A vanishing κ_0/T in zero magnetic field indicates a fully gapped superconductor (no

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nodes). The response of κ_0/T to an applied magnetic field reveals further details about the gap structure.

Key Findings: Thermal conductivity measurements on FeSe have shown a vanishingly small residual linear term at T=0 in a zero magnetic field, which provides strong evidence for a nodeless superconducting gap.[7][8][9] The application of a magnetic field induces a characteristic two-step increase in κ_0/T.[8][10] This behavior is a classic signature of a two-band superconductor with one gap being significantly smaller than the other.[7][8] It is estimated that the minimum value of the gap is an order of magnitude smaller than the maximum value.[7][10]

Quantitative Data from Thermal Conductivity Measurements:

Study Reference	Key Observation	Gap Relationship	Conclusion
Bourgeois-Hope et al. (2016)[7][10]	Vanishing κ_0/T at B=0; Two-step increase with B	$\Delta\_min \approx 0.1 * \Delta\_max$	Nodeless gap with strong two-band character

ARPES is a powerful surface-sensitive technique that directly measures the electronic band structure and the momentum dependence of the superconducting gap. It is crucial for understanding the multi-band nature of Fe-based superconductors.

Experimental Protocol: A beam of high-energy photons is directed onto the surface of an FeSe crystal, causing the emission of photoelectrons. The kinetic energy and emission angle of these electrons are measured, which allows for the reconstruction of the electronic band structure and the Fermi surface. By performing these measurements below Tc, the opening of the superconducting gap can be directly observed and its size can be determined at different points on the Fermi surface.

Key Findings: ARPES studies on FeSe have revealed a complex Fermi surface consisting of both hole and electron pockets.[11] The superconducting gap is found to be highly anisotropic in momentum space.[11] While some early studies were debated, more recent high-resolution measurements have provided evidence consistent with multiple, nodeless gaps on different Fermi surface sheets.[12][13] The gap values are observed to be different for different bands, directly supporting the two-gap picture.[12]

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Quantitative Data from ARPES Measurements:

Study Reference	Fermi Surface Pockets	Gap 1 (meV)	Gap 2 (meV)	Key Observation
Zhang et al.[12]	Two overlapping electron pockets ($\delta1$, $\delta2$)	~10 (on $\delta1$)	~13 (on $\delta2$)	Moderately anisotropic, nodeless gap
Rhodes et al. (2018)[11]	All Fermi surfaces	-	-	Significant anisotropy in all momentum directions

STM and STS are surface probes that can measure the local density of states (LDOS) with atomic resolution. STS is particularly well-suited for measuring the superconducting gap.

Experimental Protocol: A sharp metallic tip is brought very close to the surface of an FeSe crystal. By applying a bias voltage between the tip and the sample, electrons can tunnel across the vacuum gap. The differential conductance (dI/dV) is measured as a function of the bias voltage, which is proportional to the local density of states. Below Tc, the opening of the superconducting gap is observed as a region of suppressed conductance around the Fermi energy, flanked by coherence peaks.

Key Findings: STM/STS measurements on FeSe have consistently revealed "U"-shaped tunneling spectra, indicative of a nodeless superconducting gap.[1][5] Furthermore, these studies often identify features that are best explained by a two-gap model.[5] For instance, in FeSe0.3Te0.7 thin films, two distinct superconducting gaps of approximately 5 meV and 1.78 meV have been observed in different crystalline orientations.[14] In sulfur-substituted FeSe1-xSx, two distinct pairing states are observed, divided by the nematic end point.[15]

Quantitative Data from STM/STS Measurements:

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Study Reference	Sample	Gap 1 (meV)	Gap 2 (meV)	Observation
Jiao et al. (2017) [1]	FeSe single crystal	-	-	"U"-shaped gap compatible with two-band model
Chen et al.[14]	FeSe0.3Te0.7 film	~5.2	~1.78	Two distinct gaps observed
Hanaguri et al. (2018)[15]	FeSe1-xSx	-	-	Two distinct pairing states observed

Measurements of the London penetration depth (λ), which describes how far a magnetic field can penetrate into a superconductor, provide information about the superfluid density. The temperature dependence of the superfluid density is sensitive to the structure of the superconducting gap.

Experimental Protocol: The magnetic penetration depth is measured as a function of temperature using techniques such as the tunnel diode resonator. The superfluid density ($\rho s \propto 1/\lambda^2$) is then calculated. The temperature dependence of ρs is compared with theoretical models for different gap structures. For a two-gap superconductor, the superfluid density is the sum of contributions from both bands.

Key Findings: The temperature dependence of the superfluid density in FeSe cannot be described by a single-gap BCS model.[4] However, a two-band model with s-wave-like gaps provides a good description of the experimental data.[4] This further corroborates the evidence for two-gap superconductivity from other techniques.

Comparative Summary of Superconducting Gaps in FeSe

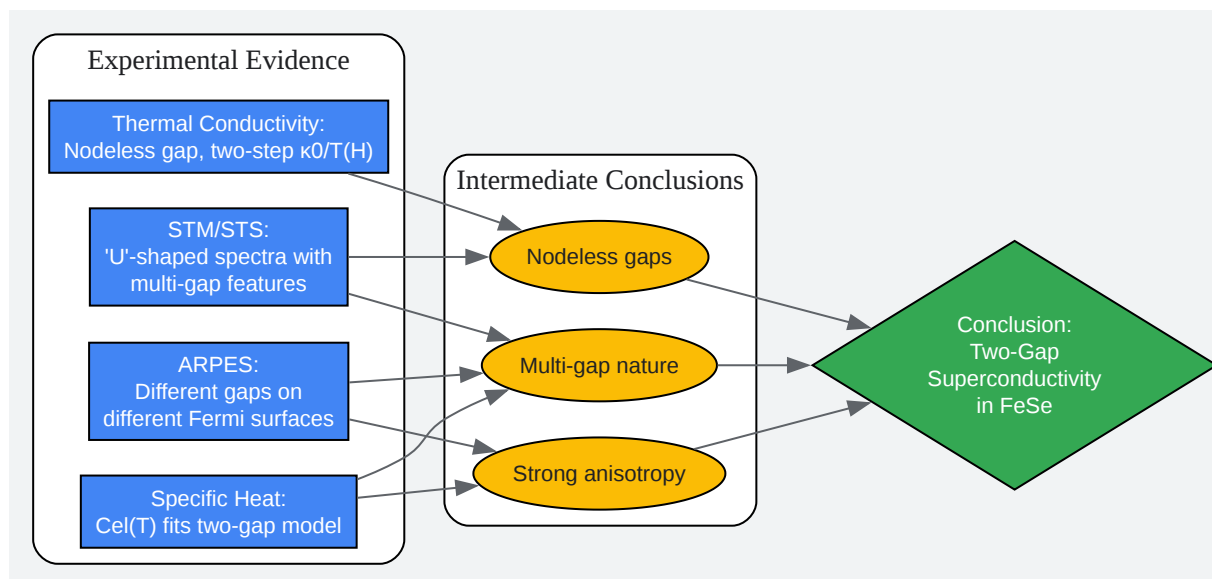| Experimental Technique	Typical Gap Values (meV)	Key Features Supporting Two-Gap Model
Specific Heat	$\Delta_1 \approx 1.7$, $\Delta_2 \approx 0.75$[3][4]	Excellent fit of Cel(T) to two-gap models; kink in γ(H).[2]
Thermal Conductivity	$\Delta_{min}/\Delta_{max} \approx 0.1$[7][10]	Nodeless gap; classic two-step field dependence of κ0/T.[8]
ARPES	$\Delta_1 \approx 10$, $\Delta_2 \approx 13$[12]	Direct observation of different gap sizes on different Fermi surfaces.
STM/STS	$\Delta_1 \approx 5.2$, $\Delta_2 \approx 1.78$ (in FeSeTe)[14]	Observation of multiple gap features in tunneling spectra.
Penetration Depth	-	Temperature dependence of superfluid density fits a two-band model.[4]

Alternative Models and Considerations

While the two-gap model is widely supported, some theoretical models have proposed alternative scenarios, such as a single, highly anisotropic gap with deep minima.[1] There has also been debate about the presence or absence of nodes in the superconducting gap, with some early studies suggesting nodal behavior.[3] However, the bulk of the evidence from thermodynamic probes like specific heat and thermal conductivity strongly points towards a nodeless, two-gap structure.[1][7][8][9] It is also worth noting that in S-substituted FeSe, two distinct superconducting states, both with broken time-reversal symmetry, have been identified, adding another layer of complexity to the pairing mechanism in this family of materials.[16]

Visualizations
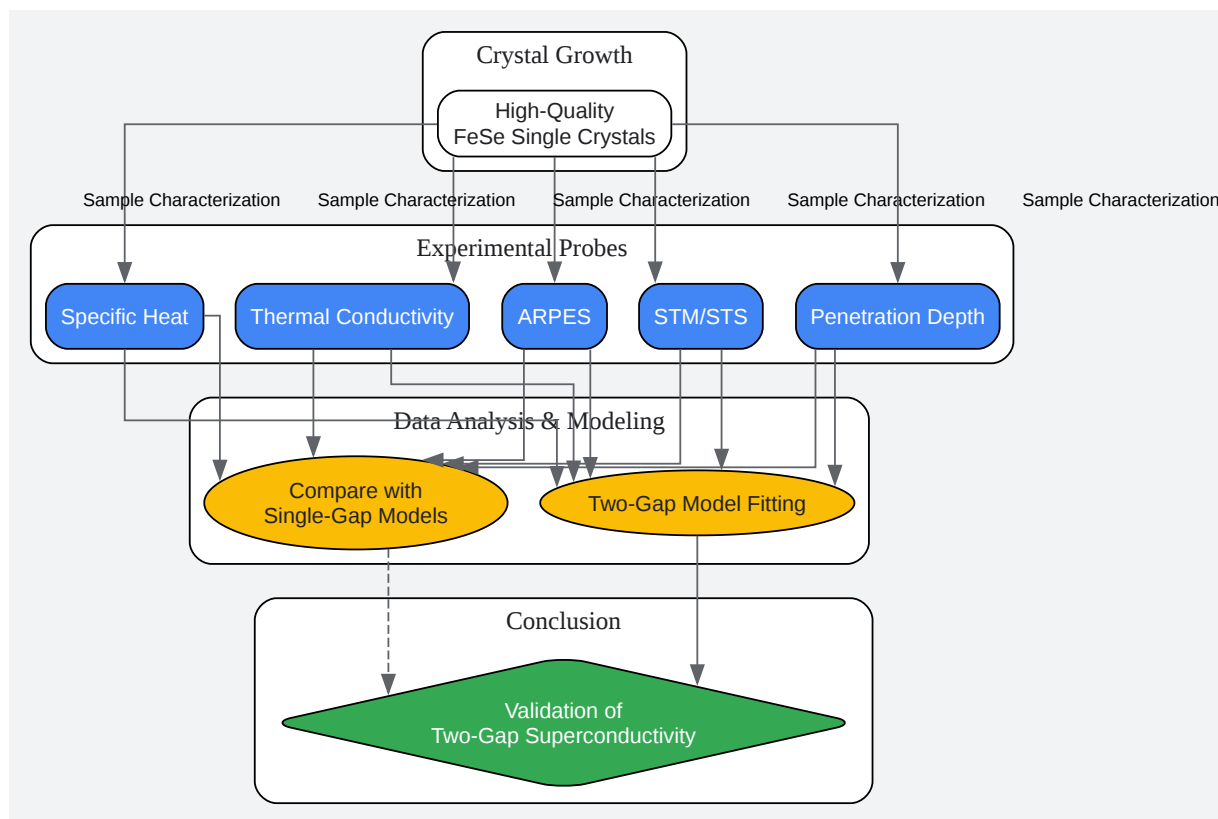
Caption: Workflow for validating two-gap superconductivity in FeSe.

Caption: Logical flow of evidence for two-gap superconductivity in FeSe.

Conclusion

The convergence of results from a variety of independent and complementary experimental techniques provides compelling validation for the existence of two-gap superconductivity in FeSe crystals. Thermodynamic bulk probes, such as specific heat and thermal conductivity, and momentum- or position-resolved spectroscopic probes, like ARPES and STM/STS, all point towards a scenario with at least two distinct, nodeless superconducting gaps. This multi-gap nature is a crucial aspect of the electronic properties of FeSe and is essential for developing a comprehensive theoretical understanding of the pairing mechanism in this fascinating superconductor.

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